Technical Deep Dive: m-Xylene-d4 (Ring-Deuterated)

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Compound of Interest

Compound Name:	*M-Xylene-D4 (ring-D4)*
CAS No.:	*425420-97-9*
Cat. No.:	*B1419230*

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Isotopologue Characterization & Research Applications

Executive Summary

m-Xylene-d4 (1,3-Dimethylbenzene-

) is a selectively deuterated isotopologue of meta-xylene where the four aromatic protons are substituted with deuterium. Unlike fully deuterated m-xylene-

, the

variant retains the proteo-methyl groups. This unique substitution pattern renders it an invaluable tool for site-specific mechanistic studies (Kinetic Isotope Effects), metabolic tracing (distinguishing ring vs. side-chain oxidation), and as a specialized NMR internal standard that leaves the aliphatic region transparent while silencing the aromatic window.

This guide delineates the physical properties, handling protocols, and validated workflows for integrating m-xylene-d4 into high-precision research.

Physicochemical Profile

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Precise knowledge of physical constants is required for gravimetric preparation and thermodynamic modeling. While boiling and melting points exhibit negligible isotope effects, the mass increment (~3.8%) significantly impacts density-dependent calculations.

Table 1: Comparative Properties (Protio vs. Deuterated)

Property	m-Xylene (Protio)	m-Xylene-d4 (Ring-D4)	Scientific Note
CAS Number	108-38-3	425420-97-9	Verify specific isomer before ordering.
Formula			Methyl groups remain protonated.
Molecular Weight	106.17 g/mol	110.19 g/mol	Critical for molarity calculations.
Density (20°C)	0.860 g/mL	~0.893 g/mL	Calculated based on mass increment ( ).
Boiling Point	139 °C	~138.5–139 °C	Inverse isotope effect is negligible for bulk handling.
Melting Point	-48 °C	~-48 °C	No significant phase change deviation.
Refractive Index	1.497	1.495	Slight decrease due to lower polarizability of C-D bonds.
Flash Point	25 °C	25 °C	High Flammability Hazard.

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> *Senior Scientist Insight: When preparing stock solutions gravimetrically, do not assume the density of the deuterated solvent is identical to the proteo-analog. Use the molecular weight ratio (1.038x) to adjust volumetric targets if precise molarity is required.*

Spectroscopic Characterization (NMR)

The primary utility of m-xylene-d4 lies in its NMR signature. By deuterating the ring, the aromatic region (approx. 6.5 – 7.5 ppm) is rendered "silent" in

H NMR, preventing signal overlap with aromatic analytes.

- H NMR (Proton):
  - Aromatic Region: Silent (Residual peak < 0.1% if high enrichment).
  - Aliphatic Region: Strong singlet at

    ppm (6H, Methyls).
- C NMR:
  - Ring Carbons: Characteristic triplet/multiplet splitting due to

    coupling (

    Hz).
  - Methyl Carbons: Singlet at

    ppm.

Research Workflows

Protocol A: Quantitative NMR (qNMR) Internal Standard

m-Xylene-d4 is an ideal internal standard (IS) for quantifying aromatic compounds because its methyl signal is distinct and stable, while its aromatic silence prevents interference with the analyte's critical region.

Workflow Logic:

- Gravimetry: High-precision weighing is superior to volumetric dosing due to the density uncertainty of isotopologues.
- Relaxation Delay (

  ): The methyl protons of xylene have a

  relaxation time of ~2-3 seconds. The pulse sequence must allow

  (approx 15s) for >99% magnetization recovery to ensure quantitative accuracy.



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Figure 1: qNMR workflow using m-xylene-d4 as an internal standard. Note the critical relaxation delay requirement.

Protocol B: Metabolic Stability & Kinetic Isotope Effect (KIE)

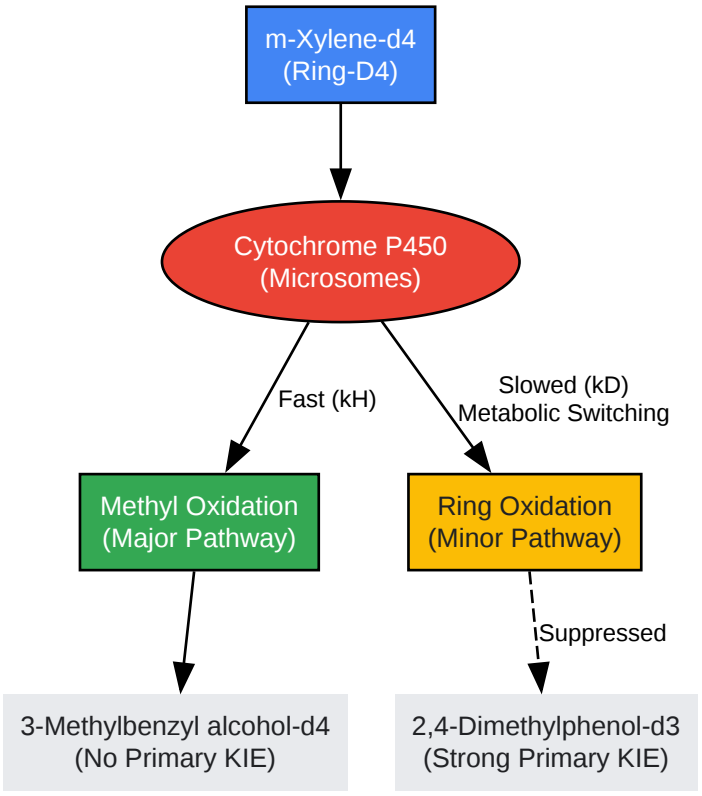
In drug metabolism (DMPK), m-xylene-d4 is used to probe Cytochrome P450 (CYP) mechanisms.

- Scenario: Xylenes are primarily oxidized at the methyl group to form methylbenzyl alcohols.
- Mechanistic Probe: By using Ring-D4, the C-H bonds of the methyl group remain intact.
  - Observation: If the rate of metabolism is identical to proteo-m-xylene (

    ), the rate-limiting step involves the methyl group (as expected).

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- Contrast: If investigating ring oxidation (minor pathway), the C-D bond breakage would exhibit a primary Kinetic Isotope Effect (KIE > 2), significantly slowing that specific pathway and potentially "switching" the metabolism entirely to the methyl group.



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Figure 2: Metabolic fate of m-xylene-d4. The ring deuteration suppresses aromatic oxidation via the Kinetic Isotope Effect, isolating the methyl-oxidation pathway.

Handling, Stability, & Safety

Stability & Storage

- Hygroscopicity: m-Xylene-d4 is hydrophobic and does not require storage over molecular sieves unless strictly anhydrous conditions are required for water-sensitive analytes (e.g., organometallics).

- Isotopic Exchange: The aromatic C-D bonds are stable under standard conditions. Avoid exposure to strong Lewis acids (e.g.,

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) or superacids, which can catalyze H/D exchange (scrambling) on the ring.

- Shelf Life: >2 years if stored in a sealed container at room temperature, protected from light.

Safety Profile (E-E-A-T Compliance)

Treat m-xylene-d4 with the same rigorous safety protocols as non-deuterated xylene.

- Flammability: Flash point is 25°C. Ground all equipment to prevent static discharge.
- Toxicity: Xylenes are neurotoxic and skin irritants. Use Viton® or Nitrile gloves (check breakthrough times; xylene permeates standard nitrile rapidly).
- Disposal: Segregate as halogen-free organic solvent waste. Do not mix with acidic waste streams if isotopic purity of recovered material is a concern.

References

- National Institute of Standards and Technology (NIST).m-Xylene (1,3-Dimethylbenzene) Gas Phase Thermochemistry.[1] NIST Chemistry WebBook, SRD 69.[2] [Link]
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